

Characterization of ROS Inducer 6 (HY-170416): A Technical Overview

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Compound of Interest

Compound Name: ROS inducer 6

Cat. No.: B15611094

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Abstract

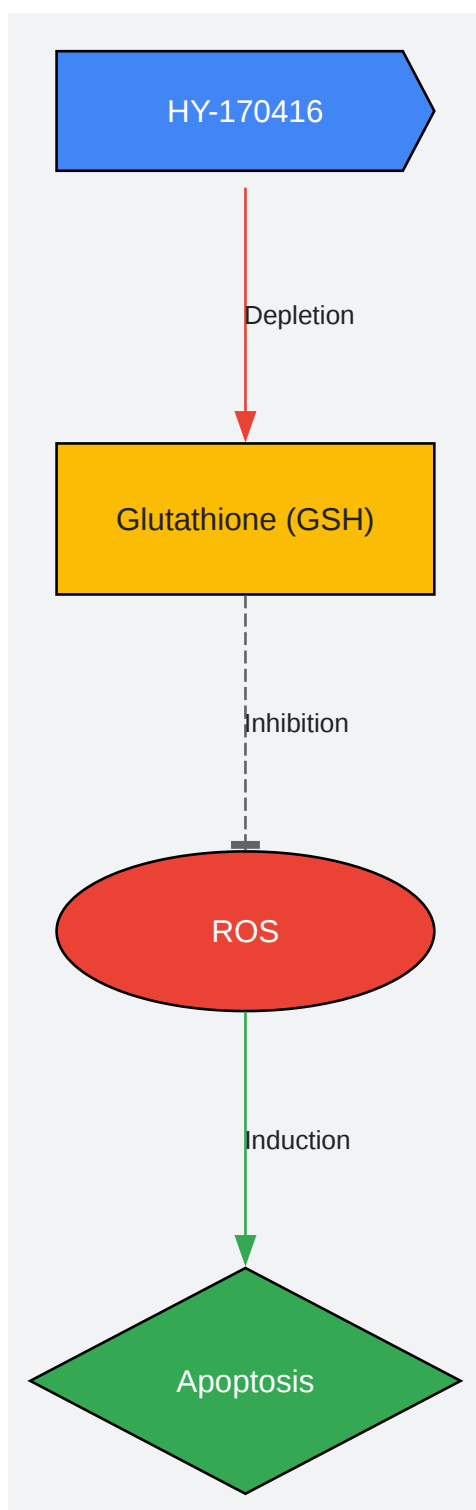
ROS inducer 6 (HY-170416), also referred to as compound 9 in primary literature, is a novel small molecule identified as a potent inducer of reactive oxygen species (ROS). Its pro-oxidant activity stems from the depletion of intracellular glutathione (GSH), a key cellular antioxidant. This mechanism disrupts the cellular redox balance, leading to oxidative stress and subsequent apoptosis in cancer cells. This document provides a technical summary of the characterization of HY-170416, with a focus on its mechanism of action and the experimental methodologies used for its evaluation.

Core Compound Details

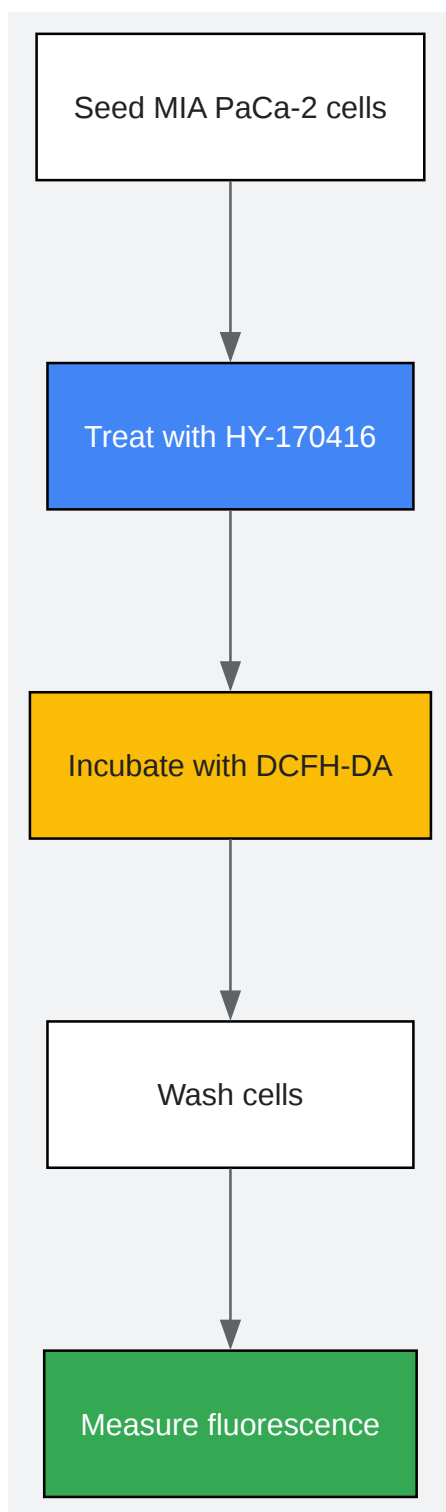
Parameter	Value
IUPAC Name	(E)-3-(3-([1,1'-Biphenyl]-4-yl)-1-phenyl-1H-pyrazol-4-yl)-1-phenylprop-2-en-1-one
Molecular Formula	C ₃₂ H ₂₆ N ₂ O ₃
Molecular Weight	486.56 g/mol
CAS Number	Not available
Mechanism of Action	Induction of ROS via depletion of intracellular glutathione[1]
Target Cell Line	MIA PaCa-2 (pancreatic cancer)[1]

Mechanism of Action: Signaling Pathway

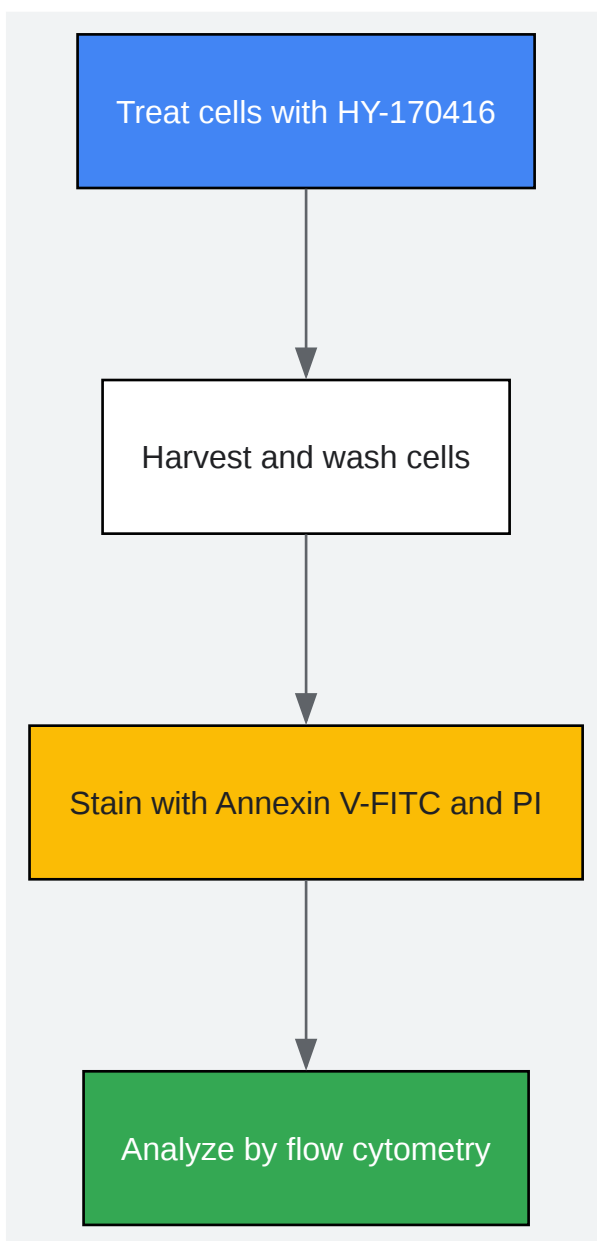
ROS inducer 6 (HY-170416) is designed as a Michael acceptor, a chemical entity that can react with nucleophiles such as the thiol group of glutathione. The depletion of the cellular GSH pool by HY-170416 leads to an accumulation of ROS, which in turn triggers downstream apoptotic signaling pathways.



Proposed Signaling Pathway of HY-170416



Experimental Workflow for ROS Detection



Workflow for Apoptosis Assay

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References

- 1. (E)-3-(3-([1,1'-Biphenyl]-4-yl)-1-phenyl-1H-pyrazol-4-yl)-1-phenylprop-2-en-1-ones inducing reactive oxygen species generation through glutathione depletion - PubMed [pubmed.ncbi.nlm.nih.gov]
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